

Essential Safety and Logistical Information for Handling Deltasonamide 1

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Compound of Interest

Compound Name: Deltasonamide 1

Cat. No.: B10855360

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Deltasonamide 1**. The following procedural guidance is intended to ensure a safe laboratory environment and proper management of this chemical compound.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Deltasonamide 1**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE. This guidance is based on general laboratory safety principles and information available for similar compounds, such as Deltasonamide 2 hydrochloride.

| Body Part | Required PPE | Rationale |
|-------------|-------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------|
| Eyes | Safety glasses with side-shields or goggles | Protects against splashes and airborne particles. |
| Hands | Chemical-resistant gloves (e.g., nitrile) | Prevents skin contact and absorption. |
| Body | Laboratory coat | Protects clothing and skin from contamination. |
| Respiratory | Use in a well-ventilated area or under a chemical fume hood | Minimizes inhalation of any dust or aerosols. For operations with a higher risk of aerosolization, a NIOSH-approved respirator may be necessary. |

General Hygiene and Safety Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **Deltasonamide 1** is handled.
- Wash hands thoroughly after handling.
- Ensure emergency eyewash stations and safety showers are readily accessible.

First Aid Procedures

In the event of exposure to **Deltasonamide 1**, immediate action is critical. The following first aid measures are recommended based on the Safety Data Sheet for the related compound, Deltasonamide 2 hydrochloride[1]:

| Exposure Route | First Aid Measures |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. |
| Skin Contact | Remove contaminated clothing and rinse the affected skin area with plenty of water. Wash with soap and water. Seek medical attention if irritation develops. |
| Inhalation | Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Physicochemical and Toxicity Data

The following table summarizes key quantitative data for **Deltasonamide 1**. It is important to note that specific toxicity data for **Deltasonamide 1** is limited, and the information provided for related compounds suggests a potential for general toxicity[2][3].

| Property | Value | Reference |
|-----------------------|----------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | C30H39ClN6O4S2 | [4] |
| Molecular Weight | 647.25 g/mol | [4] |
| CAS Number | 2088485-33-8 | [4] |
| Appearance | Solid | [4] |
| Storage | Solid Powder: -20°C for 12 months; 4°C for 6 months. In Solvent: -80°C for 6 months; -20°C for 6 months. | [4] |
| Binding Affinity (Kd) | 203 pM (for PDE6δ/KRas interaction) | [4][5] |

Operational and Disposal Plans

Handling and Storage:

- **Deltasonamide 1** should be handled by trained personnel in a laboratory setting.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[1]
- Follow the specific storage temperature guidelines provided by the supplier to ensure stability.[4][5]

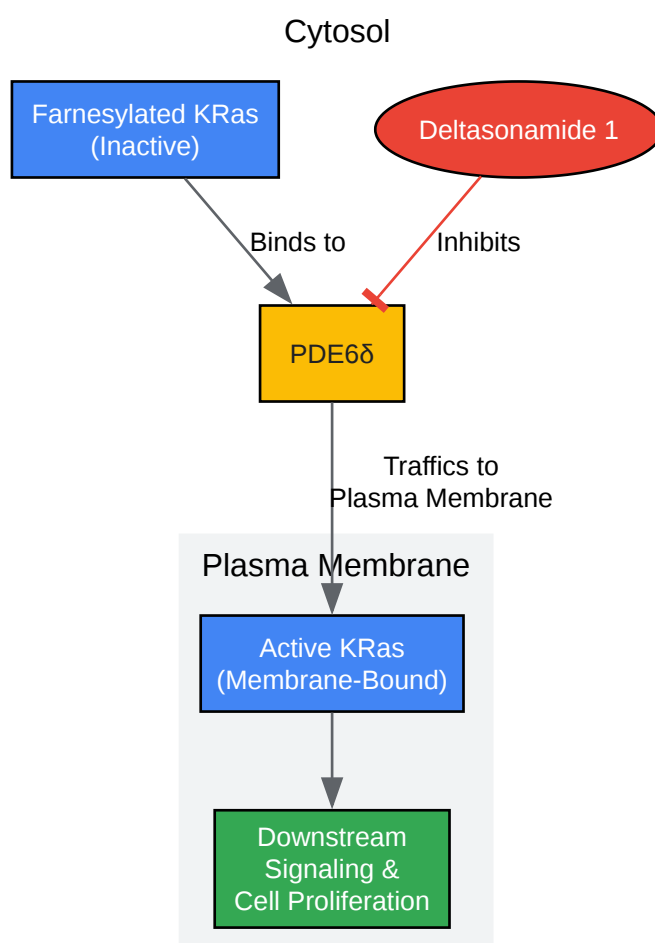
Disposal:

- Dispose of unused **Deltasonamide 1** and any contaminated materials in accordance with federal, state, and local regulations.
- It is recommended to use a licensed professional waste disposal service to dispose of this material.
- Do not allow the product to enter drains or waterways.[1]

Mechanism of Action: Inhibition of the PDE6 δ -KRas Interaction

Deltasonamide 1 is a potent inhibitor of the interaction between phosphodiesterase delta (PDE6 δ) and KRas.[5] PDE6 δ acts as a chaperone protein for farnesylated KRas, transporting it from the Golgi apparatus to the plasma membrane. By binding to the prenyl-binding pocket of PDE6 δ , **Deltasonamide 1** prevents the binding of KRas, thereby inhibiting its trafficking and subsequent signaling activity. This disruption of KRas localization is a key mechanism for its anti-proliferative effects in cancer cells with KRas mutations.

Deltasonamide 1 Mechanism of Action



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Caption: **Deltasonamide 1** inhibits the trafficking of KRas to the plasma membrane.

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